

The Stellar Forge: Unraveling the Role of Samarium-144 in Nucleosynthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Samarium-144

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Abstract

Samarium-144 (^{144}Sm), a proton-rich, stable isotope of samarium, stands as a testament to the violent, high-energy environments of stellar explosions. Unlike the majority of heavy elements forged through the slow (s-) and rapid (r-) neutron capture processes, ^{144}Sm is a "p-nucleus," exclusively synthesized through the photodisintegration of pre-existing heavier seed nuclei in what is known as the gamma-process (or p-process). This technical guide delves into the intricate role of ^{144}Sm in stellar nucleosynthesis, providing a comprehensive overview of its production mechanisms, the experimental techniques used to elucidate its origins, and the quantitative data that underpin our current understanding. This document is intended to serve as a core reference for researchers in nuclear astrophysics, cosmochemistry, and related fields.

Introduction to Samarium-144 and the p-Process

The vast majority of atomic nuclei heavier than iron are synthesized in stars through the capture of neutrons. The slow neutron capture process (s-process) occurs over long timescales in asymptotic giant branch (AGB) stars, while the rapid neutron capture process (r-process) is associated with explosive events like neutron star mergers and some types of supernovae.^[1] However, a select group of approximately 35 stable, proton-rich isotopes, including ^{144}Sm ,

cannot be produced by these neutron-capture chains.[2] These are known as the p-nuclei, and their existence points to a different nucleosynthetic pathway.

The leading theory for the formation of p-nuclei is the γ -process, which occurs in the oxygen/neon-rich layers of massive stars during a core-collapse (Type II) supernova.[3][4] In this extreme environment, with temperatures reaching 2-3 billion Kelvin ($T_9 = 2-3$), a torrent of high-energy photons (gamma rays) triggers a series of photodisintegration reactions on pre-existing s- and r-process seed nuclei.[4] These reactions, primarily of the type (γ, n) , (γ, p) , and (γ, α) , strip nucleons from the heavier seeds, driving the nucleosynthetic flow towards the proton-rich side of the valley of beta-stability and producing the p-nuclei.[2] **Samarium-144** is a key product of this process, and its observed abundance provides a crucial constraint for models of supernova explosions and galactic chemical evolution.

Nucleosynthetic Pathways to Samarium-144

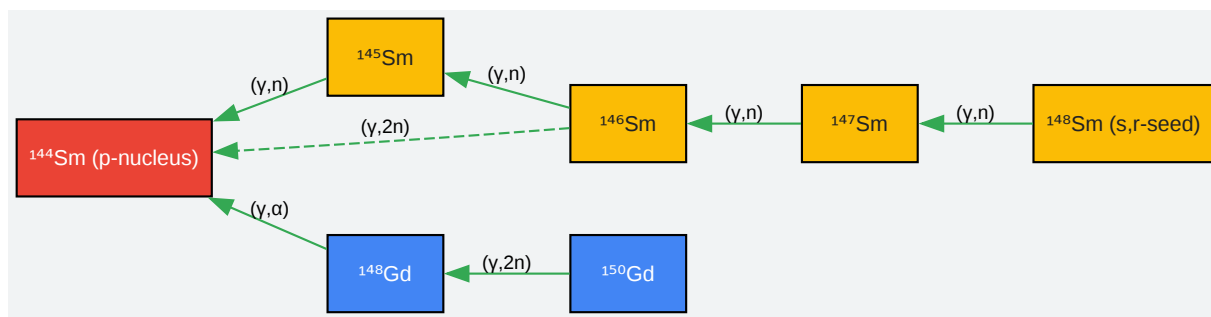
The primary production route for ^{144}Sm is through a series of photodisintegration reactions on heavier samarium and gadolinium isotopes that were previously synthesized by the s- and r-processes. The most significant pathways involve the photoneutron reactions on nearby isotopes.

A key production channel is believed to be the photodisintegration of ^{146}Sm . [5][6] Theoretical models and experimental evidence suggest the following reaction sequences:

- $^{146}\text{Sm}(\gamma, 2n) \rightarrow ^{144}\text{Sm}$ [5]
- $^{146}\text{Sm}(\gamma, n) \rightarrow ^{145}\text{Sm}(\gamma, n) \rightarrow ^{144}\text{Sm}$ [5]

The rates of these reactions are highly sensitive to the stellar temperature and the energy spectrum of the photon bath. At lower temperatures within the γ -process range, the (γ, n) reaction on ^{145}Sm is predicted to be more dominant. However, as the temperature increases, the $(\gamma, 2n)$ reaction on ^{146}Sm becomes a more significant contributor. [5]

The following diagram illustrates the primary photodisintegration pathways leading to the production of **Samarium-144** during the p-process.



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p-process production pathways to ^{144}Sm .

Quantitative Data

The accurate determination of nuclear reaction cross-sections and astrophysical reaction rates is paramount for building reliable models of p-process nucleosynthesis. Below are tables summarizing key quantitative data related to **Samarium-144**.

Table 1: Isotopic Abundances of Samarium

Isotope	Natural Abundance (%) ^[7] ^[8]	Nucleosynthetic Origin ^[9]
^{144}Sm	3.07	p-process
^{147}Sm	14.99	s- and r-process
^{148}Sm	11.24	s- and r-process
^{149}Sm	13.82	s- and r-process
^{150}Sm	7.38	s-process
^{152}Sm	26.75	s- and r-process
^{154}Sm	22.75	r-process

Table 2: Photodisintegration Reaction Cross-Sections for the Production of ^{144}Sm

Reaction	Energy (MeV)	Cross-Section (mb)[5]
$^{145}\text{Sm}(\gamma, n)^{144}\text{Sm}$	12.48	143.39
$^{145}\text{Sm}(\gamma, n)^{144}\text{Sm}$	15.00	355.16
$^{145}\text{Sm}(\gamma, n)^{144}\text{Sm}$	19.99	99.76
$^{146}\text{Sm}(\gamma, 2n)^{144}\text{Sm}$	17.10	97.37
$^{146}\text{Sm}(\gamma, 2n)^{144}\text{Sm}$	20.00	67.00

Table 3: Thermal Neutron Capture Cross-Sections of Samarium Isotopes

Isotope	Thermal Neutron Capture Cross-Section (barns)[10]
^{144}Sm	1.64 ± 0.10
^{147}Sm	57 ± 3
^{148}Sm	2.4 ± 0.6
^{149}Sm	40140 ± 600
^{150}Sm	100 ± 4
^{152}Sm	206 ± 6
^{154}Sm	8.3 ± 0.4

Table 4: Isotopic Ratios of Samarium in Meteoritic Samples

Sample Type	$^{144}\text{Sm}/^{154}\text{Sm}$ Ratio	Reference
Carbonaceous Chondrites	~118 ppm deficit compared to terrestrial	[9]
Lunar Meteorites (Dhofar 910)	$\epsilon^{150}\text{Sm} = +123.4$	[11]
Allende Meteorite (EK1-04)	Fractionation of s- and r-process components	[12]

Experimental Protocols

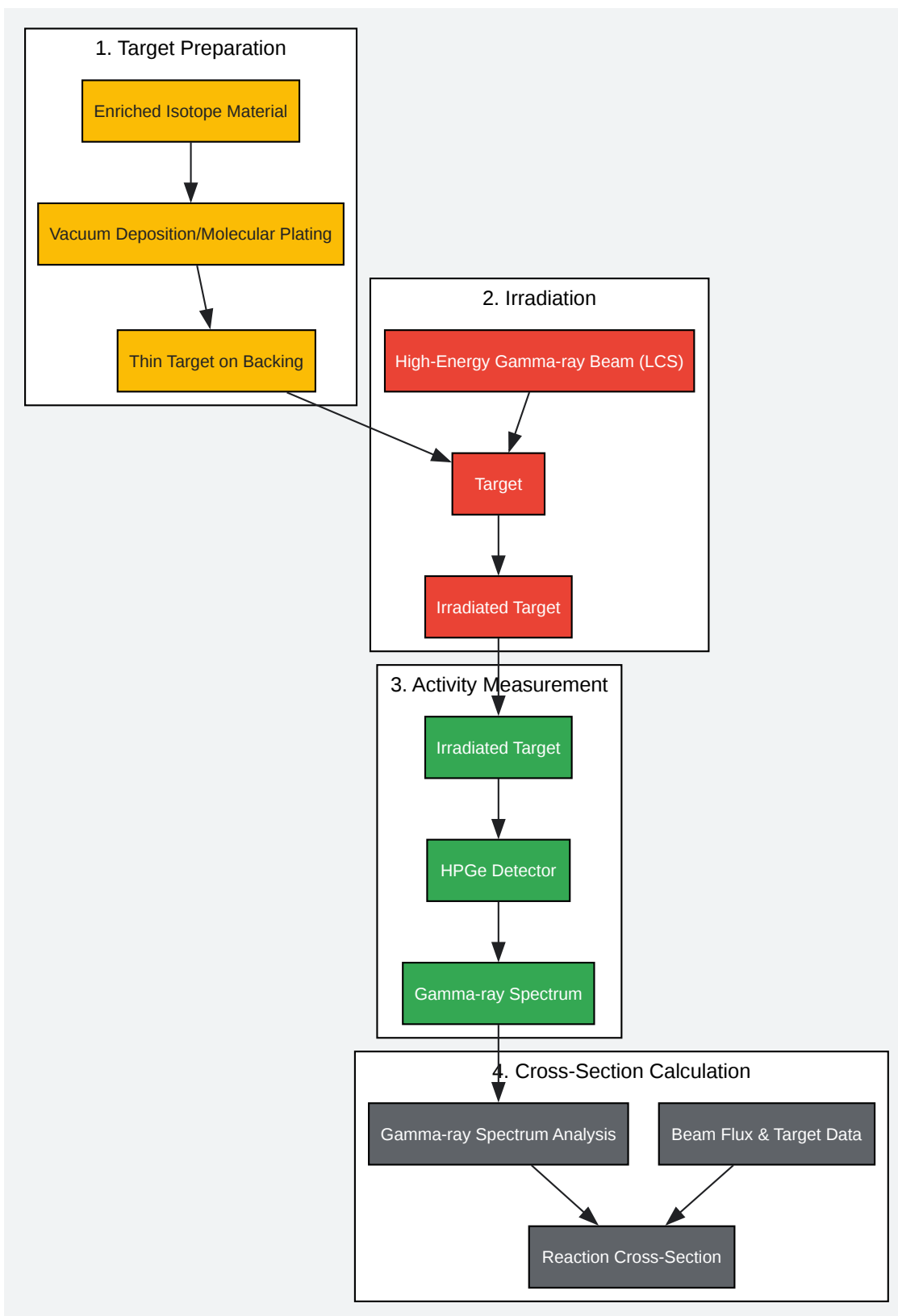
The experimental determination of the nuclear data presented above is a challenging endeavor, often pushing the limits of available technology. The primary methods employed are the activation technique and direct measurements using advanced detector systems.

The Activation Method

The activation method is a widely used technique for measuring the cross-sections of nuclear reactions, particularly for astrophysical applications.^[13] The general workflow is as follows:

- **Target Preparation:** A highly enriched sample of the isotope of interest (e.g., ^{146}Sm) is prepared. This often involves techniques like vacuum thermal deposition or molecular plating to create a thin, uniform target on a suitable backing material.^[1]
- **Irradiation:** The target is irradiated with a beam of high-energy particles, such as gamma-rays from a Laser Compton Scattering (LCS) source. The energy and flux of the beam are carefully monitored.
- **Activity Measurement:** After irradiation, the target is transferred to a low-background counting station. The radioactive products of the reaction (e.g., ^{145}Sm or ^{144}Sm if it were radioactive) decay, emitting characteristic gamma-rays. These gamma-rays are detected using a high-purity germanium (HPGe) detector, which offers excellent energy resolution.^{[14][15]}
- **Cross-Section Calculation:** By measuring the number of decays of the product nuclei, and knowing the beam flux, target thickness, and irradiation time, the reaction cross-section can be calculated.

The following diagram illustrates the workflow of the activation method.



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Workflow of the activation method.

Direct Measurement of Photoneutron Cross-Sections

For stable isotopes like ^{144}Sm , direct measurement of photoneutron cross-sections is possible.

A common experimental setup involves:

- **Gamma-Ray Source:** A quasi-monochromatic gamma-ray beam is generated, often using Laser Compton Scattering at facilities like NewSUBARU.^[14] The energy of the gamma-ray beam can be tuned to scan across the desired energy range.
- **Target:** A highly enriched ^{144}Sm target is placed in the gamma-ray beam.
- **Neutron Detector:** A highly efficient 4π neutron detector, such as an array of ^3He proportional counters embedded in a moderator, surrounds the target to detect the neutrons emitted from (γ, n) reactions.
- **Data Acquisition:** The neutron counts are recorded as a function of the incident gamma-ray energy, allowing for the determination of the photoneutron cross-section.

Theoretical Framework: The Hauser-Feshbach Model

Due to the vast number of reactions involved in the p-process network, it is not feasible to experimentally measure all of them. Therefore, theoretical models are essential for calculating the majority of the required reaction rates. The most widely used theoretical framework for this purpose is the Hauser-Feshbach statistical model.^{[16][17]}

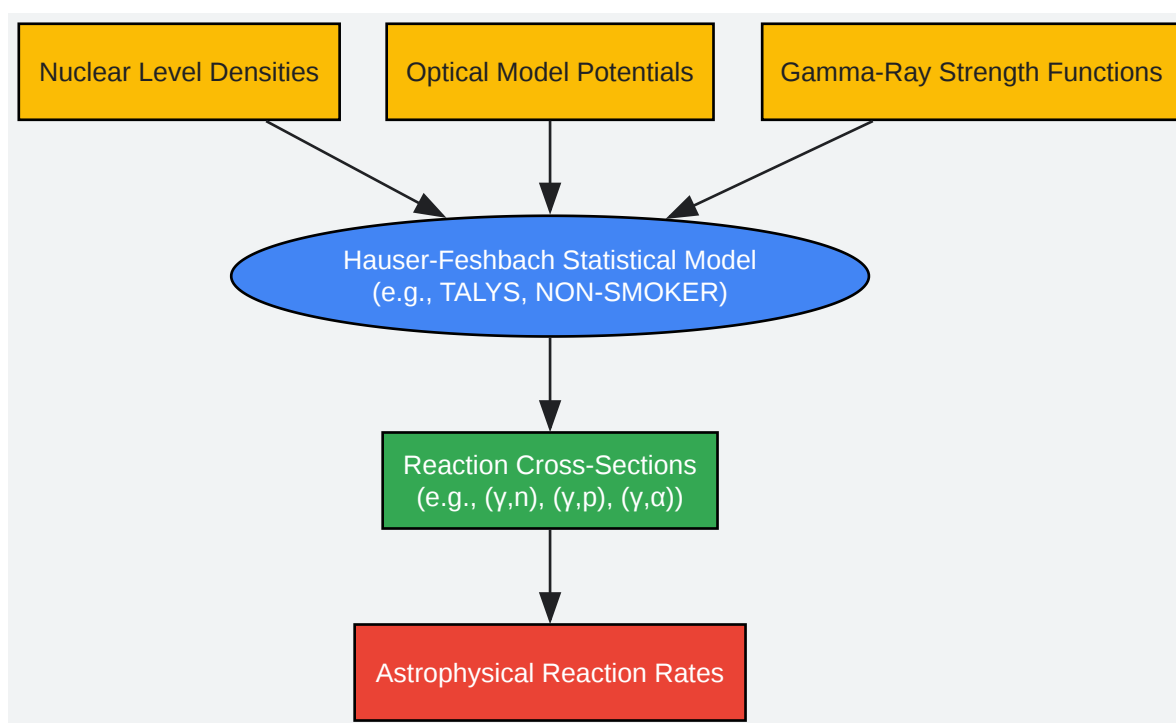
The Hauser-Feshbach model assumes that a nuclear reaction proceeds through the formation of a compound nucleus in a statistical equilibrium. The decay of this compound nucleus into various outgoing channels is then governed by statistical probabilities. The key inputs for Hauser-Feshbach calculations include:

- **Nuclear Level Densities:** The density of excited states in the compound nucleus.
- **Optical Model Potentials:** These describe the interaction between the projectile (e.g., a gamma-ray) and the target nucleus.

- **Gamma-Ray Strength Functions:** These describe the average electromagnetic properties of the excited nucleus.

The accuracy of the Hauser-Feshbach calculations is highly dependent on the quality of these input parameters, which are often constrained by experimental data where available. The TALYS and NON-SMOKER codes are widely used computational tools for performing Hauser-Feshbach calculations for astrophysical applications.^{[7][13]}

The following diagram illustrates the logical relationship of inputs and outputs in the Hauser-Feshbach model for calculating p-process reaction rates.



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- To cite this document: BenchChem. [The Stellar Forge: Unraveling the Role of Samarium-144 in Nucleosynthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1262722#role-of-samarium-144-in-stellar-nucleosynthesis>]

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